

Application Notes and Protocols for RKI-1447 in Mouse Models of Cancer

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Compound of Interest

Compound Name: RKI-1447

Cat. No.: B610501

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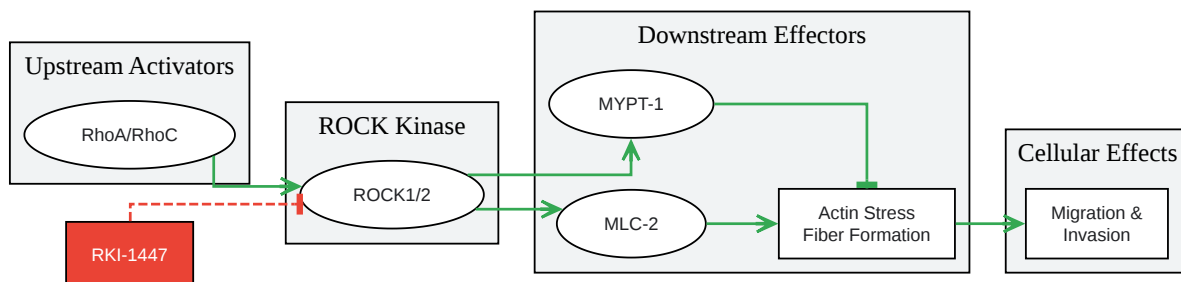
Introduction

RKI-1447 is a potent and selective small molecule inhibitor of Rho-associated coiled-coil containing protein kinases (ROCK1 and ROCK2).[1][2][3][4][5] The ROCK signaling pathway plays a crucial role in various cellular processes, including cytoskeletal organization, cell migration, and proliferation, which are often dysregulated in cancer.[1][2][5] Inhibition of ROCK signaling by **RKI-1447** has demonstrated significant anti-tumor and anti-invasive activities in various preclinical mouse models of cancer, making it a promising candidate for further investigation in oncology.[1][2][3] This document provides a detailed overview of the application of **RKI-1447** in mouse models of cancer, including its mechanism of action, efficacy data, and experimental protocols.

Mechanism of Action

RKI-1447 is a Type I kinase inhibitor that competitively binds to the ATP-binding site of ROCK1 and ROCK2.[1][2][5][6] This inhibition prevents the phosphorylation of downstream ROCK substrates, such as Myosin Light Chain 2 (MLC-2) and Myosin Phosphatase Target Subunit 1 (MYPT-1).[1][2][3][7] The dephosphorylation of these substrates leads to the disruption of actin stress fiber formation and a reduction in cancer cell migration, invasion, and anchorage-independent growth.[1][2][3][5]

Signaling Pathway Diagram



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Caption: **RKI-1447** inhibits ROCK1/2, blocking downstream signaling and cellular invasion.

Quantitative Data Summary

The following tables summarize the in vitro and in vivo efficacy of **RKI-1447** in various cancer models.

Table 1: In Vitro Inhibitory Activity of RKI-1447

Target	IC50 (nM)	Cancer Type	Reference
ROCK1	14.5	-	[4]
ROCK2	6.2	-	[4]

Table 2: In Vivo Efficacy of RKI-1447 in Mouse Models

Cancer Type	Mouse Model	RKI-1447 Dose	Administration Route	Tumor Growth Inhibition	Reference
Breast Cancer	MMTV-neu Transgenic	200 mg/kg/day	Intraperitoneal (i.p.)	87%	[7]
Colorectal Carcinoma	Xenograft Model	Not Specified	Not Specified	Effective Inhibition	[8]
Neuroblastoma	In vivo models	Not Specified	Not Specified	Decreased growth, increased cell death	[9]
Leukemia (SRSF2 mutant)	Xenograft Model	Not Specified	Not Specified	Targeted cytotoxicity	[10]

Experimental Protocols

This section provides detailed protocols for evaluating the efficacy of **RKI-1447** in a mouse model of breast cancer, based on published studies.

In Vivo Tumor Growth Inhibition Study in a Transgenic Mouse Model

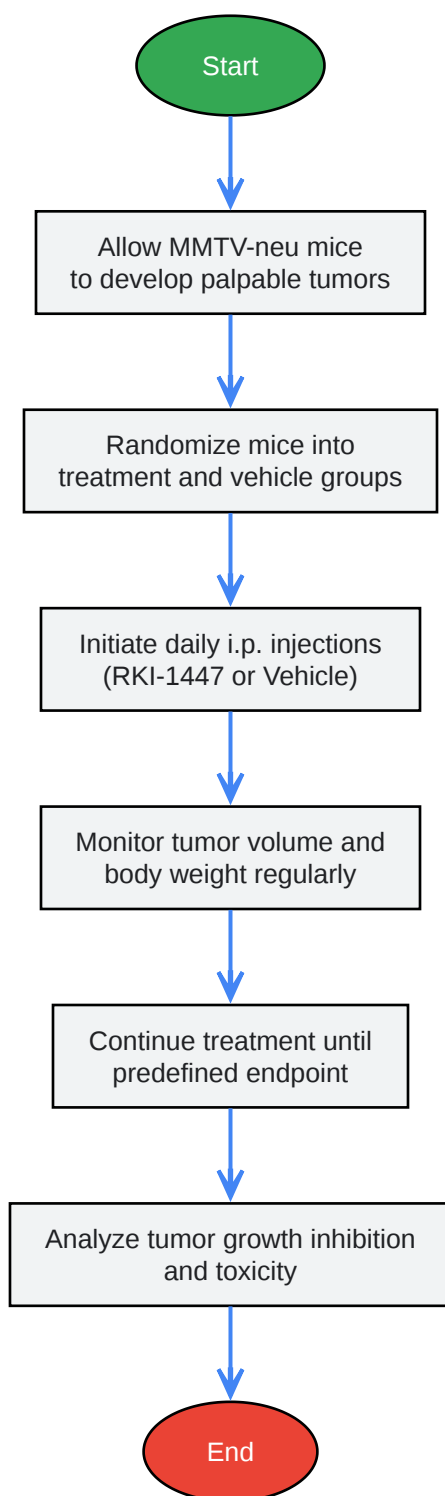
Objective: To evaluate the anti-tumor efficacy of **RKI-1447** in a spontaneous tumor model.

Materials:

- Animal Model: FVB/N-Tg(MMTVneu)202Mul/J transgenic mice, which spontaneously develop mammary tumors.[\[7\]](#)
- Compound: **RKI-1447**
- Vehicle: 20% Hydroxypropyl- β -cyclodextrin (HPCD) in sterile water.
- Calipers for tumor measurement.

- Syringes and needles for intraperitoneal injections.

Experimental Workflow Diagram:



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